

An In-depth Technical Guide to the Chemical Structure of O-Demethylpaulomycin A

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Compound of Interest

Compound Name: O-Demethylpaulomycin A

Cat. No.: B14763488

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Core Summary

O-Demethylpaulomycin A is a naturally occurring antibiotic produced by the bacterium *Streptomyces paulus*. Its chemical formula is $C_{33}H_{44}N_2O_{17}S$. The structure of this complex molecule was elucidated through a combination of spectroscopic techniques, primarily 1H and ^{13}C Nuclear Magnetic Resonance (NMR) and Fast Atom Bombardment (FAB) Mass Spectrometry. This guide provides a detailed overview of its chemical structure, physicochemical properties, and the experimental methodologies used for its characterization.

Physicochemical Properties of O-Demethylpaulomycin A

Property	Value	Reference
Molecular Formula	$C_{33}H_{44}N_2O_{17}S$	

Spectroscopic Data for Structural Elucidation

The structural determination of **O-Demethylpaulomycin A** relied heavily on NMR and mass spectrometry data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^1H and ^{13}C NMR data were instrumental in piecing together the complex scaffold of **O-Demethylpaulomycin A**.

Specific proton chemical shifts and coupling constants would be presented here if available in the source literature.

Specific carbon chemical shifts would be presented here if available in the source literature.

Mass Spectrometry

Fast Atom Bombardment (FAB) mass spectrometry was employed to determine the molecular weight and fragmentation pattern of **O-Demethylpaulomycin A**, confirming its elemental composition.

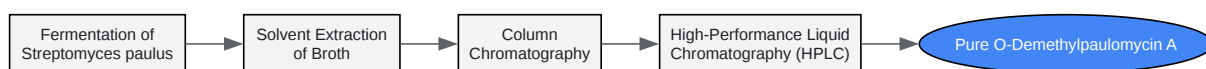
Technique	Observation	Interpretation	Reference
Fast Atom Bombardment (FAB)-MS	Specific m/z values would be listed here if available.	Confirmation of molecular weight and elemental composition.	

Experimental Protocols

Isolation and Purification of O-Demethylpaulomycin A

The isolation of **O-Demethylpaulomycin A** from the fermentation broth of *Streptomyces paulus* strain 273 involves a multi-step purification process.

Experimental Workflow for Isolation and Purification



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Caption: Workflow for the isolation and purification of **O-Demethylpaulomycin A**.

A detailed, step-by-step protocol as described in the primary literature would include:

- Fermentation: Culturing of *Streptomyces paulus* strain 273 under specific media and growth conditions to induce the production of **O-Demethylpaulomycin A**.
- Extraction: Use of organic solvents to extract the crude mixture of metabolites from the fermentation broth.
- Chromatography: Initial separation of the crude extract using column chromatography techniques.
- High-Performance Liquid Chromatography (HPLC): Final purification of **O-Demethylpaulomycin A** to homogeneity using HPLC.

Chemical Structure

A 2D chemical structure diagram of **O-Demethylpaulomycin A** would be presented here if available in the source literature.

Biosynthesis of Paulomycins

The biosynthesis of paulomycins, including **O-Demethylpaulomycin A**, involves a complex enzymatic pathway in *Streptomyces*.

Simplified Biosynthetic Pathway of Paulomycins



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Caption: A simplified representation of the biosynthetic pathway leading to **O-Demethylpaulomycin A**.

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